

A Technical Guide to the Safe Handling of H-DL-Phe-OtBu.HCl

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Compound of Interest

Compound Name: *H-DL-Phe-OtBu.HCl*

Cat. No.: *B554973*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **H-DL-Phe-OtBu.HCl** (DL-Phenylalanine tert-butyl ester hydrochloride). The information is compiled from various safety data sheets and chemical suppliers to ensure a comprehensive understanding of the potential hazards and the necessary measures to mitigate them. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

A summary of the known quantitative data for **H-DL-Phe-OtBu.HCl** and its related isomers is presented below. It is important to note that specific values may vary slightly between different suppliers and batches.

Property	Value	Notes
Molecular Formula	C13H20ClNO2	[1][2][3]
Molecular Weight	257.76 g/mol	[2][4][5]
Appearance	White to off-white solid/powder	[3][4][5]
Purity	≥97%	[3]
Melting Point	235 °C	For the L-isomer[6]
Boiling Point	303.3 °C at 760 mmHg	For the L-isomer[6]
Solubility	Soluble in DMSO (≥ 100 mg/mL) and methanol.	[4][7]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard classifications may vary, **H-DL-Phe-OtBu.HCl** should be handled with care. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[1]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.[1]
- Ingestion: May be harmful if swallowed.[1]
- Skin Contact: May cause skin irritation and could be harmful if absorbed through the skin.[1]
- Eye Contact: May cause eye irritation.[1]

To minimize exposure, the following personal protective equipment is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2][8]
- Skin Protection: A lab coat, full-length pants, and closed-toe shoes are required.[9] Use chemical-resistant gloves (e.g., nitrile rubber).[2][8]

- Respiratory Protection: For operations that may generate dust, a dust respirator or a self-contained breathing apparatus should be used.^[1] Work should be conducted in a well-ventilated area, preferably a chemical fume hood.^{[2][9]}

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Avoid the formation of dust and aerosols.^[2]
- Keep away from heat, sparks, and open flames.^{[1][10]}
- Do not breathe dust.^[1]
- Wash hands thoroughly after handling and before eating, drinking, or smoking.^{[1][8]}
- Use non-sparking tools and take precautionary measures against static discharge.^{[2][10]}

Storage:

- Keep the container tightly closed.^{[1][2]}
- Store in a dry, cool, and well-ventilated place.^{[2][8]}
- Recommended storage temperature is 4°C for short-term storage.^[4] For stock solutions, store at -20°C for up to one month or -80°C for up to six months.^[4]
- Store away from incompatible materials such as strong oxidizing agents.^{[1][11]}

Emergency Procedures

In the event of an accidental exposure or spill, the following first-aid and cleanup measures should be implemented immediately.

First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[9\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[9\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[\[1\]](#)[\[12\]](#)

Accidental Release Measures:

- Small Spills: Use appropriate tools to put the spilled solid in a convenient waste disposal container.[\[1\]](#)
- Large Spills: Evacuate personnel to a safe area.[\[2\]](#) Wear appropriate PPE. Use a shovel to transfer the material to a suitable, closed container for disposal.[\[1\]](#) Avoid dust formation.[\[2\]](#) Prevent the material from entering drains.[\[2\]](#)

Fire-Fighting Measures

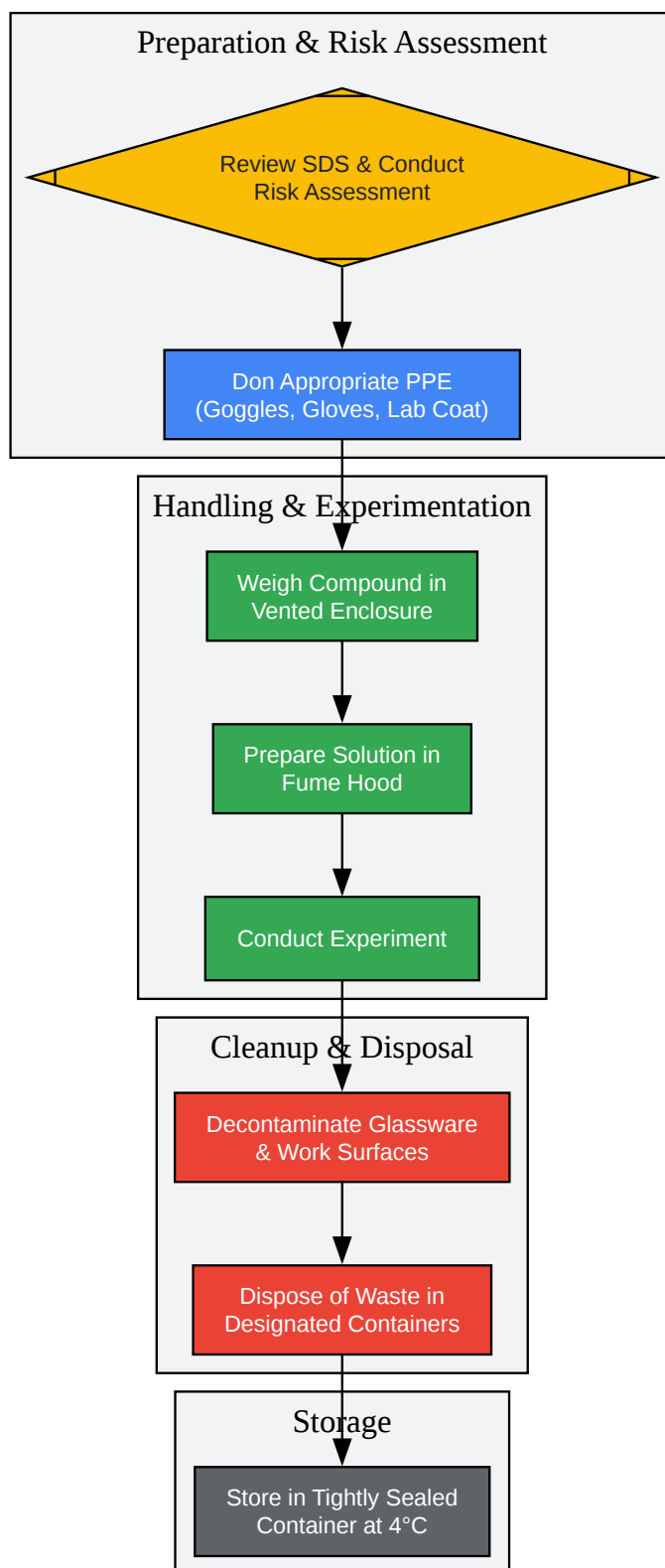
- Suitable Extinguishing Media: Use a carbon dioxide or dry chemical extinguisher for small fires.[\[1\]](#) For large fires, use water spray, fog, or foam. Do not use a water jet.[\[1\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce oxides of carbon (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl) gas.[\[1\]](#)[\[11\]](#)
- Special Protective Equipment: Firefighters should wear a positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[\[1\]](#)

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[\[1\]](#) Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **H-DL-Phe-OtBu.HCl** in a research setting.



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Caption: Workflow for the safe handling of **H-DL-Phe-OtBu.HCl**.

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